

Real-World Efficacy & Safety Profile of Netarsudil

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Compound Focus: Netarsudil

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Aspect	Key Findings	Data Source & Context
IOP Reduction (as add-on therapy)	Mean reduction: -2.20 mmHg (similar to brimonidine) [1].	Third-, fourth-, or fifth-line agent in patients on multiple medications [1].
IOP Reduction (switching therapy)	Mean percent change: -18.5% (from baseline at 12 weeks) [2].	Switched to Netarsudil/Latanoprost FDC from various latanoprost-containing regimens [2].
Most Common Adverse Event (AE)	Conjunctival hyperemia (53% in clinical trials; 18.4%-42% in real-world) [3] [4] [2].	Well-established, most frequently reported local reaction [3] [4] [2].
Other Frequent Ocular AEs	Corneal verticillata (vortex keratopathy), blurred vision, eye irritation, conjunctival hemorrhage [5] [6] [7].	Mostly local, mild, and often reversible after discontinuation [5] [6].
New Safety Signals	21 new ocular AEs (e.g., allergic blepharitis, eye pruritus, dacryostenosis) and 4 systemic AEs (e.g., hypersensitivity, swelling face) [5] [7].	Detected via FAERS database mining (2018-2024); requires further clinical confirmation [5] [7].

Aspect	Key Findings	Data Source & Context
Time to Onset of AEs	Median: 1 day (IQR: 0-13 days); 82.65% occurred within the first month [5] [7].	"Early failure" type; incidence decreases over time [5] [7].

Detailed Experimental Protocols from Key Studies

To help you evaluate the quality of this evidence, here are the methodologies from the pivotal real-world studies.

Real-World Pharmacovigilance Study (FAERS Analysis)

This study aimed to provide a comprehensive safety profile by analyzing spontaneous adverse event reports [5] [7].

- **Data Source:** Reports from the **FDA Adverse Event Reporting System (FAERS)** between January 2018 and September 2024 [5] [7].
- **Inclusion Criteria:** All reports where **netarsudil** (or its brand name Rhopressa) was listed as the "primary suspected drug" [5] [7].
- **Statistical Analysis:** **Disproportionality analysis** was performed using the **Reporting Odds Ratio (ROR)** to detect signals of disproportionate reporting, which suggests a potential association between the drug and the event. A signal was considered significant if the lower limit of the 95% confidence interval for the ROR was >1 and the number of reports for the event was ≥ 3 [5] [7].
- **Additional Analyses:** Subgroup analysis (by gender and age), time-to-onset analysis, and sensitivity analysis (excluding reports involving top co-administered drugs) were conducted to validate the findings [5] [7].

Real-World Comparative Effectiveness Study (Netarsudil vs. Brimonidine)

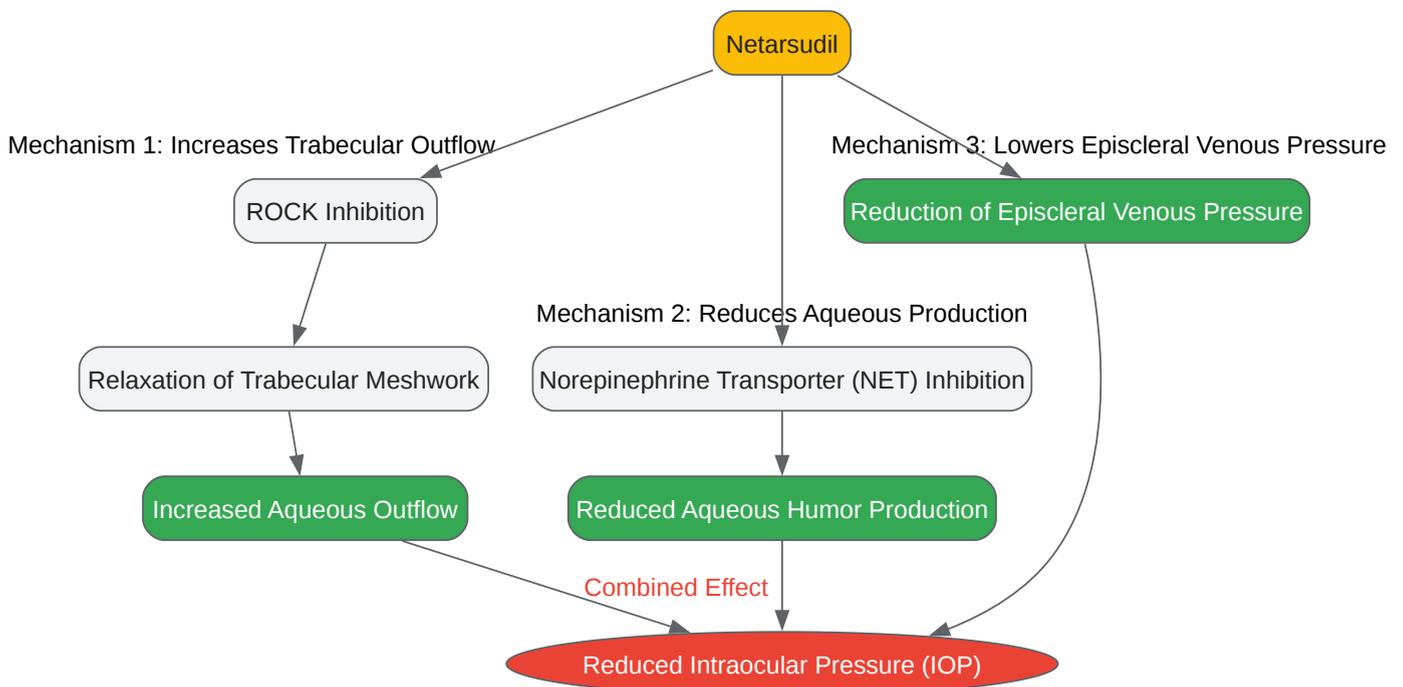
This study compared **netarsudil**'s effectiveness to brimonidine in a complex treatment setting [1].

- **Study Design:** Retrospective chart review of 369 eyes from 279 patients at a single academic tertiary practice [1].

- **Population:** Patients with glaucoma using more than two IOP-lowering medications, where **netarsudil** or brimonidine was added as a third, fourth, or fifth agent [1].
- **Primary Outcome:** The change in IOP (Δ IOP), calculated as the difference between the average of two IOP measurements after treatment and the average of three IOP measurements before treatment [1].
- **Statistical Analysis:** A **multilevel linear mixed-effects model** was used to assess the influence of the medication on Δ IOP, adjusting for confounders like the number of baseline medications, age, and glaucoma severity. **Kaplan-Meier survival analysis** was used to evaluate the probability of requiring additional intervention within 3 years [1].

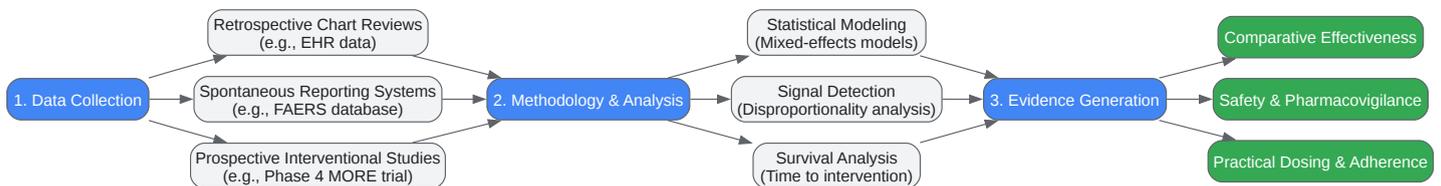
Mechanism of Action and Clinical Workflow

Netarsudil has a unique triple mechanism of action that differentiates it from other drug classes. The diagram below illustrates its pathways for reducing intraocular pressure.



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The workflow for generating the real-world evidence discussed in this guide is summarized below.



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Key Considerations for Clinical Practice and Research

- **Positioning in Therapy:** Real-world studies confirm that **netarsudil** is predominantly used as a **later-line agent** (third, fourth, or fifth) in complex patients already on multiple medications [1] [3]. Its efficacy in this challenging setting is a key strength.
- **Managing Adverse Events:** The high frequency of conjunctival hyperemia and the early onset of many AEs necessitate **proactive patient counseling**. Informing patients that these reactions, particularly hyperemia, often diminish in severity over time can improve adherence [6].
- **Utilizing Fixed-Dose Combinations (FDCs):** The **netarsudil/latanoprost** FDC offers a strategic option. It not only provides additional IOP lowering through complementary mechanisms but also **reduces treatment burden** by simplifying a multi-drug regimen into a single once-daily drop, which may enhance adherence [2].
- **Future Research Directions:** The new safety signals from the FAERS analysis, including allergic blepharitis and systemic hypersensitivity, require **further prospective studies** to confirm causality and determine incidence rates [5] [7].

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